

A Comprehensive Technical Guide to the Physicochemical Properties of Fluvastatin Sodium Monohydrate

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Compound of Interest

Compound Name: *Fluvastatin sodium monohydrate*

Cat. No.: *B15136119*

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For Researchers, Scientists, and Drug Development Professionals

Fluvastatin sodium stands as the first fully synthetic 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase inhibitor, commonly known as a statin.^{[1][2]} It is a water-soluble cholesterol-lowering agent primarily used in the treatment of hypercholesterolemia and in the prevention of cardiovascular diseases.^{[3][4]} As a racemic mixture of two enantiomers, its therapeutic activity is primarily attributed to the (3R,5S) form.^[1] This guide provides an in-depth analysis of the core physicochemical properties of **Fluvastatin sodium monohydrate**, offering critical data and methodologies for professionals in drug development and research.

Chemical and Molecular Identity

Fluvastatin sodium is chemically designated as sodium (±)-(3R,5S,6E)-7-[3-(4-fluorophenyl)-1-isopropyl-1H-indol-2-yl]-3,5-dihydroxy-6-heptenoate.^[1] Its identity is defined by several key parameters summarized below.

Table 1: General Physicochemical Properties of Fluvastatin Sodium

Property	Value	Reference
IUPAC Name	sodium (E,3R,5S)-7-[3-(4-fluorophenyl)-1-propan-2-ylindol-2-yl]-3,5-dihydroxyhept-6-enoate	[5][6]
CAS Number	93957-55-2	[1][6]
Molecular Formula	C ₂₄ H ₂₅ FNNaO ₄	[6]
Molecular Weight	433.46 g/mol	[2][5]
Appearance	White to pale yellow or tan powder; crystalline solid	[2][5][7]
Hygroscopicity	Hygroscopic in nature	[5]

Solubility and Partitioning Characteristics

The solubility of Fluvastatin sodium is a critical factor for its formulation and bioavailability. It is soluble in water and various organic solvents.[5]

Table 2: Solubility Data for Fluvastatin Sodium

Solvent	Solubility	Reference
Water	≥9 mg/mL; 30 mg/mL	[2][8]
Methanol	Soluble	[2]
Ethanol	Soluble; ~0.5 mg/mL	[5][7]
DMSO	Soluble; ~10 mg/mL	[2][7]
Dimethylformamide (DMF)	~10 mg/mL	[7]
Phosphate-Buffered Saline (PBS, pH 7.2)	~0.2 mg/mL	[7]

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity.

- LogP: 4.5[5]

Physical and Thermal Properties

The thermal behavior and acidic properties of **Fluvastatin sodium monohydrate** are essential for understanding its stability and processing.

Table 3: Thermal and Acid-Base Properties

Property	Value	Reference
Melting Point	194-197 °C	[2][5][9][10]
pKa	4.5 (estimated)	[5]

Solid-State Characterization: Hydrates and Polymorphism

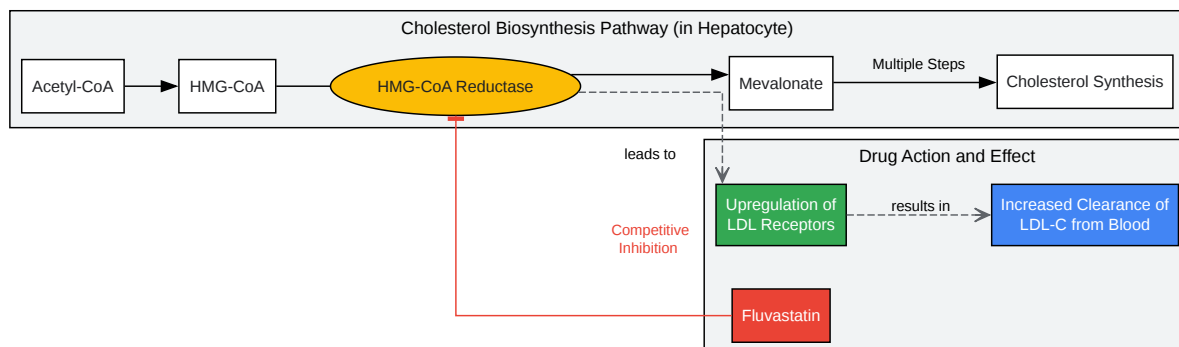
Fluvastatin sodium exhibits polymorphism and can exist in various hydrated states, which significantly influences its dissolution and stability.[1][11] The monohydrate form is a well-characterized state.

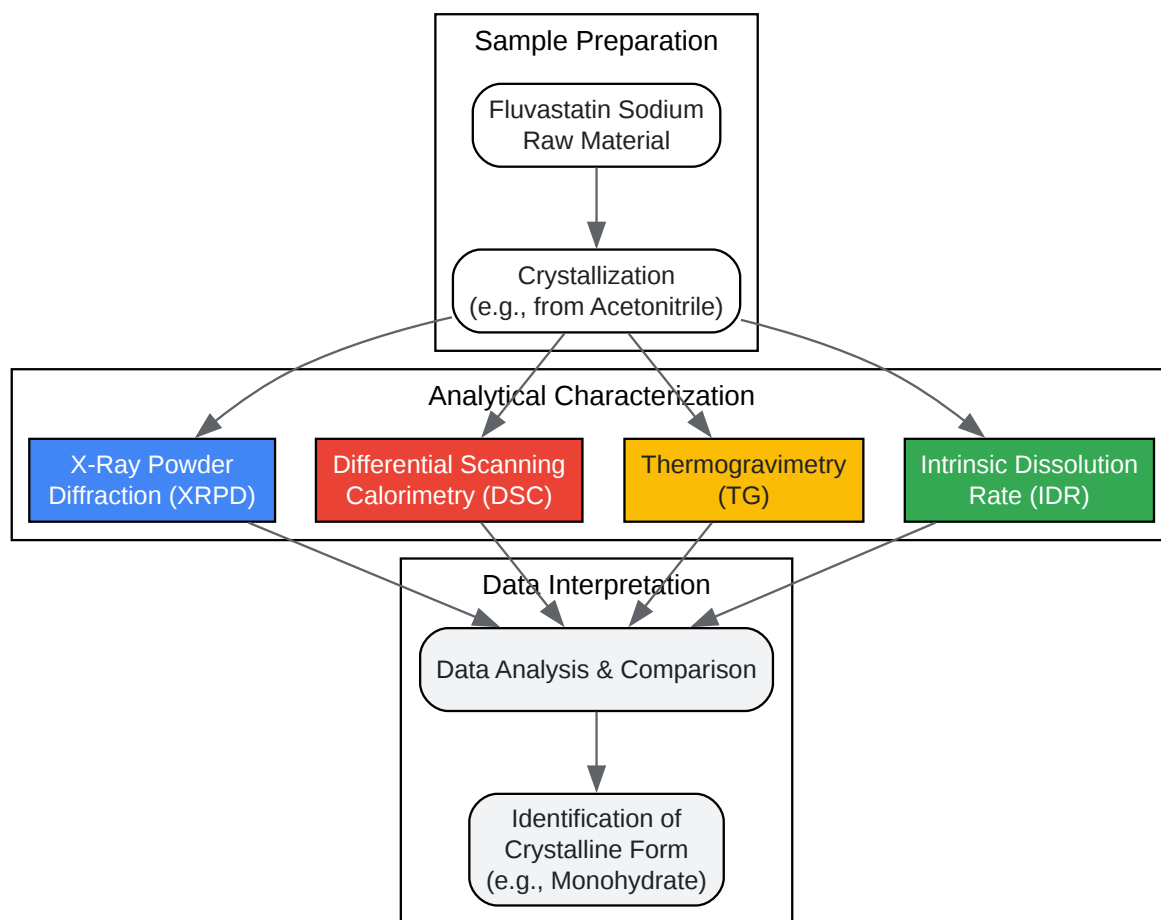
- Form I (Monohydrate): Identified as a monohydrate with a water content of approximately 4%. This form demonstrates good crystallinity.[1]
- Form II (Hydrate): The USP reference standard has been identified as a different crystalline hydrate form, designated as "form II".[1]
- Other Hydrates: The existence of numerous hydrated states has been reported, including hemihydrate (~2% water), dihydrate (~7-8% water), and trihydrate (~11-13% water), among others.[11]

The presence of water can cause deviations in the characteristic peaks observed in X-ray powder diffraction (XRPD) patterns.[1] The USP monograph specifies that the water content of the reference standard should not exceed 4%.[1]

Mechanism of Action: HMG-CoA Reductase Inhibition

Fluvastatin functions by competitively inhibiting the HMG-CoA reductase enzyme.^{[12][13]} This enzyme catalyzes the conversion of HMG-CoA to mevalonate, which is the rate-limiting step in the hepatic synthesis of cholesterol.^{[13][14]} The inhibition of this pathway reduces the intracellular cholesterol concentration in the liver. This reduction stimulates the upregulation of LDL-receptor expression on the surface of hepatocytes, which in turn increases the clearance of LDL cholesterol from the bloodstream.^{[12][13]}





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